

Application Notes and Protocols for Tomentin (Ticarcillin/Clavulanic Acid) Quantification using HPLC

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tomentin, a combination of the β -lactam antibiotic ticarcillin and the β -lactamase inhibitor clavulanic acid, is a critical therapeutic agent against a broad spectrum of bacterial infections. Accurate and reliable quantification of both active pharmaceutical ingredients (APIs) is paramount for quality control, formulation development, and pharmacokinetic studies. This document provides a detailed high-performance liquid chromatography (HPLC) method for the simultaneous determination of ticarcillin and clavulanic acid in pharmaceutical formulations.

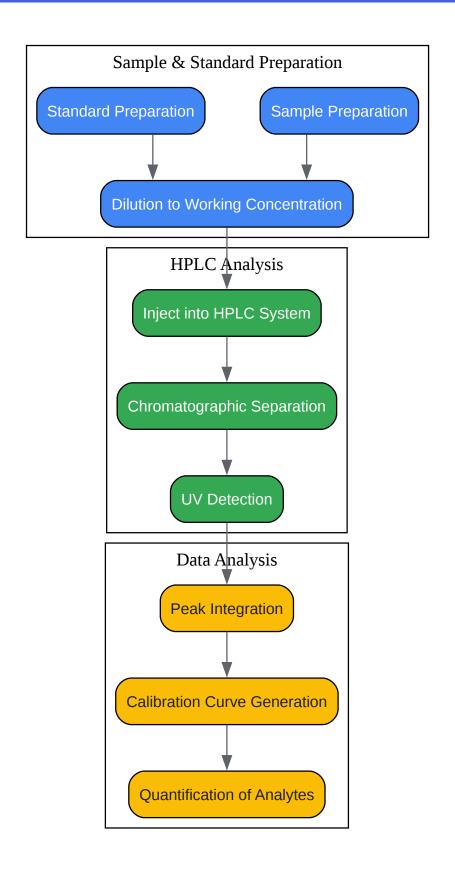
Principle

The method employs reversed-phase high-performance liquid chromatography (RP-HPLC) with UV detection to separate and quantify ticarcillin and clavulanic acid. The separation is achieved on a specialized column that provides good resolution of the two components, which are then detected based on their ultraviolet absorbance.

Experimental Workflow

The following diagram illustrates the general experimental workflow for the HPLC analysis of **Tomentin**.





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